

An In-depth Technical Guide to Tributyltin Methoxide: Safety, Handling, and Toxicology

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Compound of Interest

Compound Name: Tributyltin methoxide

Cat. No.: B086772

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety information, detailed handling protocols, and an overview of the toxicological properties of **tributyltin methoxide** (CAS No: 1067-52-3). The information is intended to enable researchers and laboratory personnel to work safely with this compound and to respond appropriately to potential exposures or spills.

Chemical and Physical Properties

Tributyltin methoxide is a colorless liquid used as a reagent and catalyst in organic synthesis. [\[1\]](#)[\[2\]](#)[\[3\]](#) It is a member of the highly toxic organotin family of compounds.

Property	Value	Source
Molecular Formula	C ₁₃ H ₃₀ OSn	[1][4]
Molecular Weight	321.09 g/mol	[1][4][5]
Appearance	Colorless liquid	[1][6][7]
Density	1.110 - 1.115 g/mL at 25 °C	[1][5][8]
Boiling Point	97-97.5 °C at 0.06 mmHg; 124-126 °C at 4 mmHg	[1][5]
Flash Point	98 - 99 °C (208.4 - 210.2 °F) - closed cup	[1][5]
Refractive Index	n _{20/D} 1.472 (lit.)	[5]
Stability	Moisture sensitive. Chemically stable under standard ambient conditions.	[8][9]
InChI Key	KJGLZJQPMKQFIK- UHFFFAOYSA-N	[4][5]
CAS Number	1067-52-3	[1][5][8][9][10]

Hazard Identification and Classification

Tributyltin methoxide is classified as a highly hazardous substance. Its toxicity is a function of the tributyltin (TBT) moiety, which is a potent biocide.[11] The compound is acutely toxic if swallowed, harmful in contact with skin, and causes severe irritation to skin and eyes.[1][9][12] Furthermore, it is suspected of damaging fertility or the unborn child and causes damage to organs through prolonged or repeated exposure.[1][9]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects

Source:[1][5][8][9][12]

Toxicological Data

The toxicity of organotin compounds is primarily associated with the number and length of the alkyl groups attached to the tin atom; tri-substituted tins like tributyltin are among the most toxic.[13][14]

Parameter	Value	Species	Source
Acute Oral Toxicity	Acute Toxicity Estimate (ATE): 100.1 mg/kg	-	[9]
Aquatic Toxicity (LC50)	0.02 mg/L - 48 h	Oryzias latipes (Japanese rice fish)	[1]

Note: Many safety data sheets indicate that the toxicological properties have not been fully investigated.^{[1][8][9]} The provided ATE is an expert judgment estimate.

Occupational Exposure Limits

Exposure to organotin compounds should be maintained as low as reasonably practicable.

Regulatory Body	Limit Type	Value (as Sn)	Notes
OSHA (USA)	TWA	0.1 mg/m ³	Table Z-1
ACGIH (USA)	TWA	0.1 mg/m ³	Danger of cutaneous absorption; Not classifiable as a human carcinogen (A4)
ACGIH (USA)	STEL	0.2 mg/m ³	Danger of cutaneous absorption; Not classifiable as a human carcinogen (A4)
NIOSH (USA)	REL	0.1 mg/m ³	-

Source:^{[1][2][9][13][15]} TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; REL: Recommended Exposure Limit.

Mechanism of Action and Toxicology

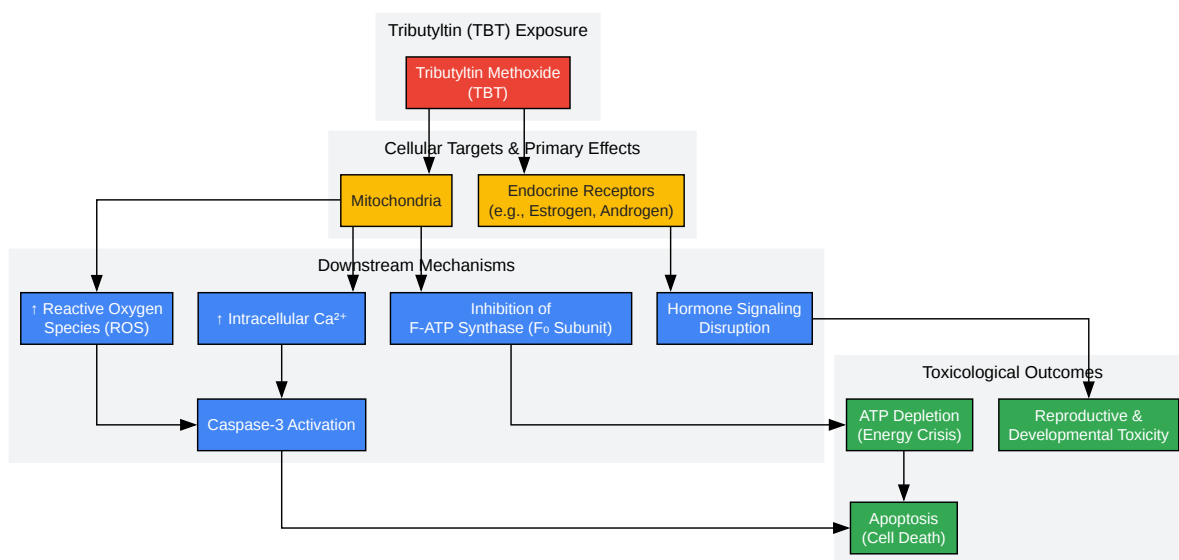
The primary toxic mechanism of tributyltin (TBT) compounds involves the disruption of cellular energy metabolism. TBT is a potent inhibitor of F-ATP synthase, a critical enzyme in oxidative phosphorylation.

Inhibition of ATP Synthesis: TBT binds to the F₀ subunit of the mitochondrial F-ATP synthase complex.^[16] This interaction blocks the proton channel, impeding the proton flux that drives the synthesis of ATP from ADP and inorganic phosphate.^{[17][18]} The disruption of the cellular energy supply leads to cell death.^[17]

Induction of Apoptosis: Beyond energy disruption, tributyltin compounds induce programmed cell death (apoptosis) through several mechanisms:

- Oxidative Stress: TBT triggers the generation of reactive oxygen species (ROS).[19]
- Mitochondrial Damage: It causes mitochondrial membrane depolarization.[19]
- Calcium Dysregulation: TBT leads to a significant increase in intracellular calcium levels.[19]
- Caspase Activation: The apoptotic cascade proceeds through the activation of executioner caspases, such as caspase-3.[19]

Endocrine Disruption: TBT is also a known endocrine-disrupting chemical (EDC), capable of interfering with hormonal systems and causing reproductive and developmental abnormalities in various organisms.[8][11][20]



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Caption: Toxicological mechanism of tributyltin (TBT).

Experimental Protocols and Handling Precautions

Working with **tributyltin methoxide** requires strict adherence to safety protocols to prevent exposure. All operations should be conducted within a certified chemical fume hood.

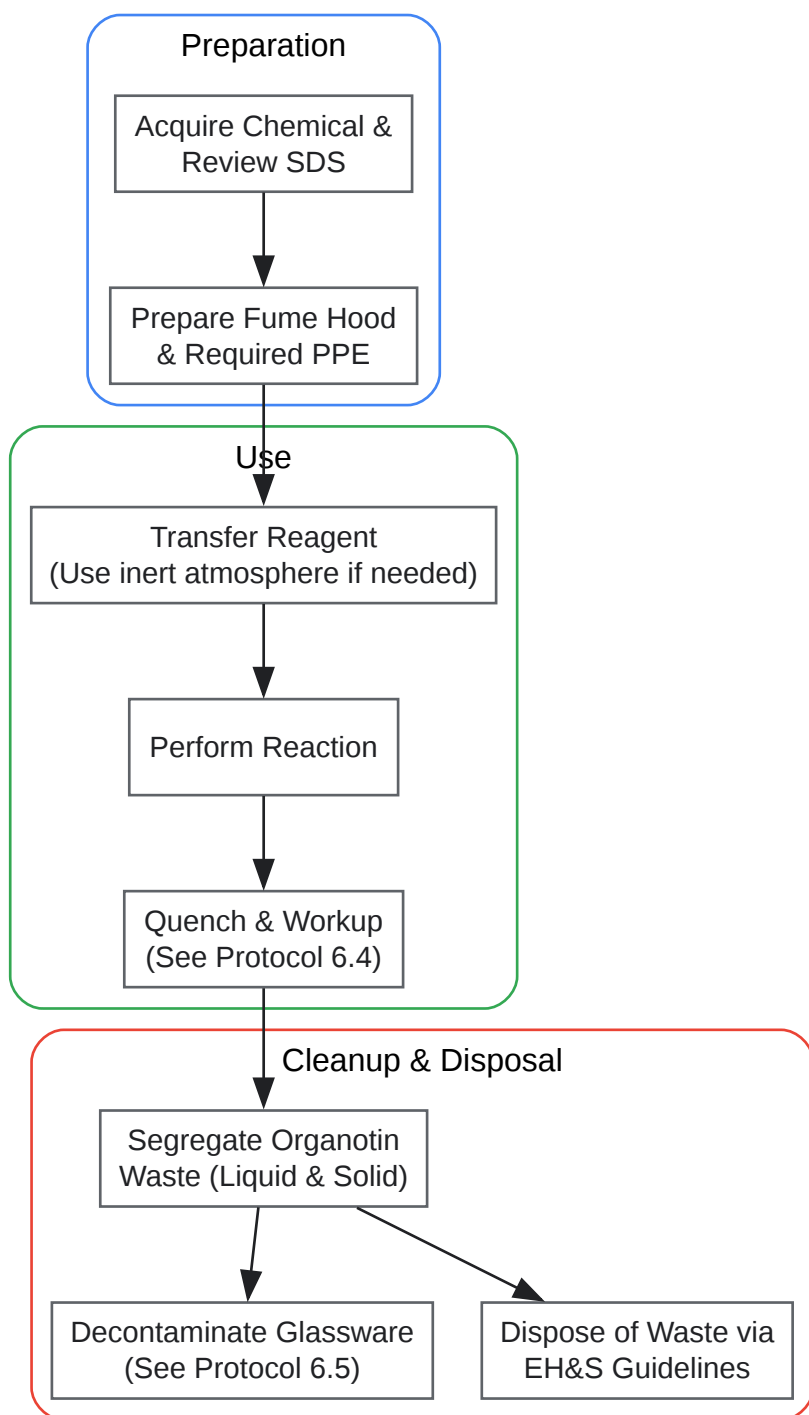
Personal Protective Equipment (PPE)

- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile or neoprene). Gloves must be inspected before use and disposed of properly after handling.^[12]

- Eye/Face Protection: Use tightly fitting safety goggles or a full-face shield.[8][18]
- Skin and Body Protection: A complete chemical-resistant suit or lab coat and closed-toe shoes are mandatory.[12]
- Respiratory Protection: If there is a risk of generating vapors or aerosols, use a NIOSH/MSHA-approved respirator with an appropriate filter for organic gases and vapors (e.g., Type ABEK).[8][9]

General Handling and Storage Workflow

The lifecycle of **tributyltin methoxide** in the laboratory must be managed carefully, from acquisition to disposal.



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Caption: Safe handling workflow for **tributyltin methoxide**.

Spill Response Protocol

- **Evacuate:** Immediately evacuate personnel from the affected area.
- **Ventilate:** Ensure the chemical fume hood is operating at maximum capacity.
- **Secure Area:** Prevent entry to the spill area. Post warning signs.
- **Don PPE:** Wear the full PPE ensemble described in section 6.1, including respiratory protection.
- **Contain Spill:** Cover drains if necessary. For liquid spills, use an inert, liquid-absorbent material (e.g., Chemizorb®, vermiculite, or sand). Do not use combustible materials.
- **Collect Waste:** Carefully collect the absorbent material and contaminated surfaces using non-sparking tools. Place everything into a suitable, clearly labeled, and sealable container for hazardous waste.
- **Decontaminate Area:** Wipe the spill area with a suitable solvent (e.g., acetone or ethanol), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.
- **Report:** Report the incident to the Environmental Health & Safety (EH&S) department and follow institutional procedures.

Protocol for Reaction Quenching and Residue Removal

Organotin byproducts are common contaminants in reactions involving tin reagents.

- **Quenching:** At the end of the reaction, unreacted organotin reagents can be quenched. A common method involves the addition of a saturated aqueous solution of potassium fluoride (KF). This will precipitate tributyltin fluoride (Bu_3SnF) as a solid, which can often be removed by filtration.
- **Chromatographic Purification:** Standard silica gel chromatography can remove many organotin residues. However, they can sometimes co-elute with the desired product.
- **Chemical Treatment:** If residues persist, treatment with a reducing agent like sodium borohydride in the presence of a thiol can convert organotin halides to less polar organotin hydrides, which may be easier to separate.

Protocol for Decontamination of Glassware and Equipment

All equipment that comes into contact with **tributyltin methoxide** must be decontaminated before being returned to general use.

- Initial Rinse: In a fume hood, rinse the glassware with an organic solvent (e.g., acetone or ethanol) to remove the bulk of the residue. Collect this rinse as hazardous organotin waste.
- Oxidative Treatment: Immerse the rinsed glassware in a dedicated decontamination bath. Effective options include:
 - Bleach Solution: A freshly prepared 10-15% solution of sodium hypochlorite (household bleach) in water. Soak for at least 12-24 hours. The bleach oxidizes the organotin compounds to less toxic tin oxides.
 - Nitric Acid Bath: A 10-20% nitric acid bath can also be used for overnight soaking.
- Post-Soak Rinse: After soaking, carefully remove the glassware and rinse thoroughly with deionized water.
- Final Cleaning: Proceed with standard laboratory washing procedures (e.g., soap/detergent wash, final rinses).
- Waste Management: The decontamination bath (bleach or acid) will become contaminated with tin compounds and must be disposed of as hazardous waste according to institutional guidelines. Do not pour it down the drain.^[21]

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